

# Personal protective equipment for handling N-(2-Aminoethyl)glycine

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## Compound of Interest

Compound Name: **N-(2-Aminoethyl)glycine**

Cat. No.: **B554895**

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## Essential Safety and Handling Guide for N-(2-Aminoethyl)glycine

This guide provides critical safety and logistical information for the handling and disposal of **N-(2-Aminoethyl)glycine** (AEG). Adherence to these procedures is vital for ensuring the safety of laboratory personnel and the environment.

## Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **N-(2-Aminoethyl)glycine** to prevent exposure. The following table summarizes the required protective gear.

Protection Type	Required Equipment	Specifications and Remarks
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A full face visor should be used if there is a risk of splashing.	Must conform to NIOSH (US) or EN 166 (EU) standards. <a href="#">[1]</a>
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). A lab coat or overalls should be worn at all times.	Select gloves based on the specific concentration and amount of the substance handled. <a href="#">[1]</a> Contaminated clothing should be removed and washed before reuse. <a href="#">[2]</a>
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if dust or aerosols are generated.	Use in a well-ventilated area is crucial. <a href="#">[2]</a> <a href="#">[3]</a> A mechanical exhaust or a laboratory fume hood should be used to minimize exposure. <a href="#">[1]</a>

## Health Hazard Information

**N-(2-Aminoethyl)glycine** presents several health hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.[\[3\]](#)
- Causes serious eye irritation.[\[3\]](#)[\[4\]](#)
- May cause respiratory irritation.[\[3\]](#)

## Safe Handling and Operational Protocol

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[\[3\]](#)[\[5\]](#)

- Ensure that a safety shower and eyewash station are readily accessible.[2]
- Before handling, inspect all PPE for integrity.

## 2. Handling the Compound:

- Avoid all personal contact with the substance.[3]
- Prevent the formation of dust and aerosols.[1][3]
- Do not eat, drink, or smoke in the handling area.[2][3]
- Keep the container tightly closed when not in use.[3][5]

## 3. First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[3]
- If on skin: Wash with plenty of soap and water.[2] Remove contaminated clothing. If skin irritation occurs, get medical advice.[2]
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen and consult a physician.[5]
- If swallowed: Rinse mouth with water. Do not induce vomiting. Call a poison center or doctor if you feel unwell.[2][3]

## Spill and Disposal Plan

### 1. Spill Containment and Cleanup:

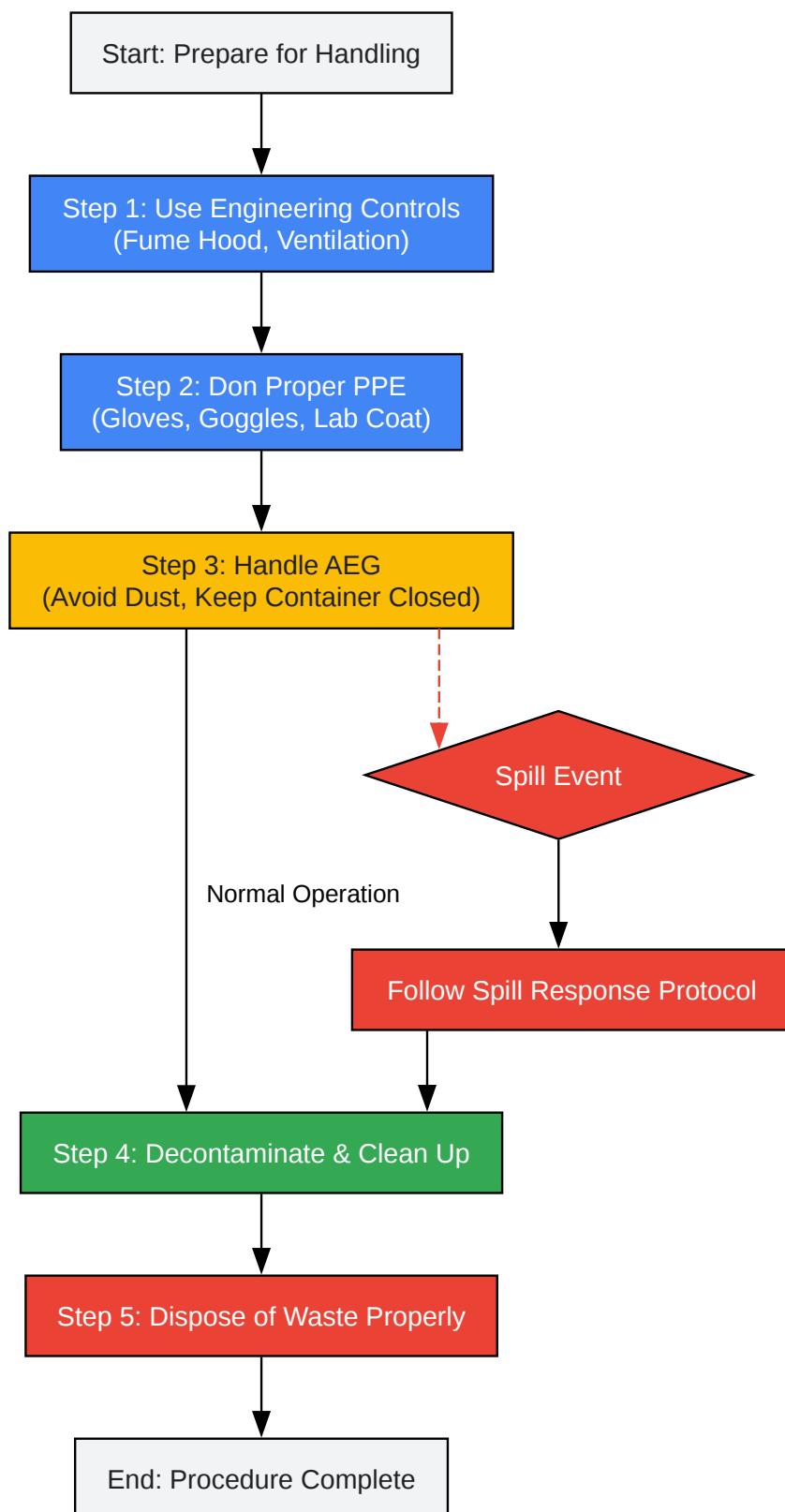
- Minor Spills:
  - Evacuate unnecessary personnel from the area.
  - Wear appropriate PPE.
  - Carefully sweep or vacuum up the spilled solid, avoiding dust generation.[3]

- Place the spilled material into a clean, dry, labeled, and sealed container for disposal.[3]
- Major Spills:
  - Evacuate the area and move upwind.[3]
  - Alert the appropriate emergency response team.
  - Prevent the spill from entering drains or waterways.[3]

## 2. Waste Disposal:

- Dispose of **N-(2-Aminoethyl)glycine** and any contaminated materials at an authorized hazardous or special waste collection point.[3]
- All disposal practices must be in accordance with local, state, and federal regulations. Do not dispose of down the drain or into the environment.[5]
- Contaminated packaging should be treated as the product itself and disposed of accordingly.

## Workflow for Safe Handling of **N-(2-Aminoethyl)glycine**

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Caption: Workflow for the safe handling of **N-(2-Aminoethyl)glycine**.

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